

# 3-Iodo-5-methoxypyridine molecular weight and formula

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## Compound of Interest

Compound Name: 3-Iodo-5-methoxypyridine

Cat. No.: B1358553

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## An In-depth Technical Guide to 3-Iodo-5-methoxypyridine: Molecular Properties

For researchers, scientists, and professionals engaged in drug development and organic synthesis, a precise understanding of the fundamental physicochemical properties of reagents is paramount. This document provides core data on **3-Iodo-5-methoxypyridine**, a heterocyclic organic compound of interest in medicinal chemistry and material science.

## Physicochemical Data Summary

The essential molecular properties of **3-Iodo-5-methoxypyridine** have been determined and are presented below. These values are critical for stoichiometric calculations, analytical characterization, and reaction optimization. The molecular formula establishes the elemental composition, while the molecular weight is crucial for converting between mass and molar units.

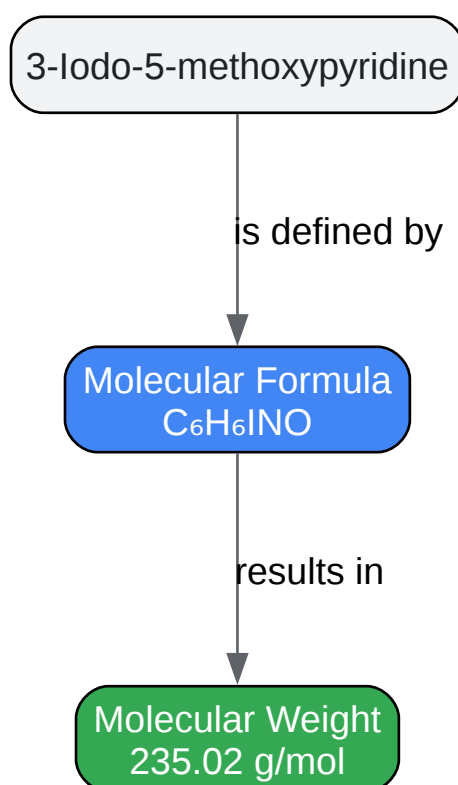
Property	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> INO [1][2][3]
Molecular Weight	235.02 g/mol [1][2][4]
CAS Number	873302-36-4 [1][2][3]

## Experimental Protocols

This section would typically contain detailed methodologies for experiments such as mass spectrometry for molecular weight determination or elemental analysis for formula confirmation. As this document focuses on established data, specific experimental protocols are not detailed here but can be inferred from standard analytical chemistry textbooks.

## Logical Data Relationship

The relationship between the common chemical name, its empirical formula, and its calculated molecular weight is a foundational concept in chemistry. The following diagram illustrates this direct, hierarchical relationship for **3-Iodo-5-methoxypyridine**.



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Figure 1: Relationship between compound name, formula, and molecular weight.

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## References

- 1. 3-Iodo-5-methoxy-pyridine - CAS:873302-36-4 - Sunway Pharm Ltd [3wpharm.com]
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- To cite this document: BenchChem. [3-Iodo-5-methoxypyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1358553#3-iodo-5-methoxypyridine-molecular-weight-and-formula]

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